Boric Acid-d3 in NMR Spectroscopy: A Detailed Guide for Researchers

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Compound of Interest

Compound Name:	*Boric acid-d3*
CAS No.:	*14149-58-7*
Cat. No.:	*B076412*

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Introduction: The Unique Role of **Boric Acid-d3** in Modern NMR

Boric acid, a seemingly simple molecule, transforms into a powerful and versatile tool in the realm of Nuclear Magnetic Resonance (NMR) spectroscopy, particularly in its deuterated form, **boric acid-d3** (B(OD)3). While much of the literature focuses on 11B NMR studies where **boric acid-d3** is often generated in situ by dissolving boric acid in deuterium oxide (D2O), the use of isotopically enriched **boric acid-d3** as a starting material offers distinct advantages. This guide provides an in-depth exploration of the applications of **boric acid-d3** in NMR spectroscopy, offering both the theoretical underpinnings and practical, field-tested protocols for its use. We will delve into its function as a pD (pH in D2O) indicator, its critical role in the study of carbohydrate and diol complexation, and its utility in elucidating reaction mechanisms and kinetics.

The primary advantage of using **boric acid-d3** lies in the substitution of its acidic protons with deuterium. This isotopic replacement is particularly beneficial in ^{1}H NMR studies conducted in D2O, as it minimizes the residual HDO signal that can obscure signals of interest, especially when studying analytes with exchangeable protons. Furthermore, the presence of deuterium

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opens the door to ^{2}H (deuterium) NMR studies, offering a unique observational window into molecular interactions and dynamics.

This document is structured to provide researchers, scientists, and drug development professionals with a comprehensive and practical understanding of how to effectively utilize **boric acid-d3** in their NMR-based investigations.

Section 1: **Boric Acid-d3** as a pD Indicator in D2O

The chemical shift of the boron nucleus is highly sensitive to its electronic environment. In aqueous solutions, boric acid exists in equilibrium between the trigonal planar B(OD)3 and the tetrahedral borate anion $[B(OD)4]^-$. The rapid exchange between these two species on the NMR timescale results in a single, population-averaged signal in the ^{11}B NMR spectrum. The position of this signal is exquisitely dependent on the pD of the solution, making **boric acid-d3** an excellent internal pD indicator.

Causality Behind the Method

The equilibrium between boric acid and the borate ion is governed by the acidity constant (pKa). As the pD of the solution increases, the equilibrium shifts towards the formation of the tetrahedral borate anion. This change in coordination from trigonal (sp^2) to tetrahedral (sp^3) at the boron center leads to a significant upfield shift in the ^{11}B NMR signal[1][2]. By correlating the observed ^{11}B chemical shift to a pre-determined calibration curve, a precise and non-invasive measurement of the pD within the NMR tube can be achieved.

Experimental Protocol: pD Determination using ^{11}B NMR of **Boric Acid-d3**

Objective: To accurately determine the pD of an NMR sample in D2O.

Materials:

- **Boric acid-d3** (min. 98 atom % D)
- Deuterium oxide (D2O, min. 99.9 atom % D)
- pD standards (e.g., deuterated phosphate buffers)

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- NMR tubes (quartz tubes are recommended to avoid background boron signals from borosilicate glass)
- NMR spectrometer equipped for ^{11}B observation.

Protocol:

- Preparation of a **Boric Acid-d3** Stock Solution:
  - Dissolve a known amount of **boric acid-d3** in D2O to create a stock solution of approximately 100 mM. The exact concentration is not critical, but it should be sufficient to give a good signal-to-noise ratio in a reasonable number of scans.
- Calibration Curve Generation:
  - Prepare a series of pD standards in D2O covering the desired pD range.
  - To each pD standard, add a small aliquot of the **boric acid-d3** stock solution to a final concentration of 1-5 mM.
  - Acquire a ^{11}B NMR spectrum for each standard.
  - Record the chemical shift (δ) of the **boric acid-d3** signal.
  - Plot the observed ^{11}B chemical shift as a function of the known pD of the standards to generate a calibration curve.
- pD Measurement of an Unknown Sample:
  - Add the same concentration of **boric acid-d3** to your analyte solution in D2O.
  - Acquire the ^{11}B NMR spectrum under the same experimental conditions used for the calibration.
  - Determine the chemical shift of the **boric acid-d3** signal in your sample.
  - Interpolate the pD value from the calibration curve using the measured chemical shift.

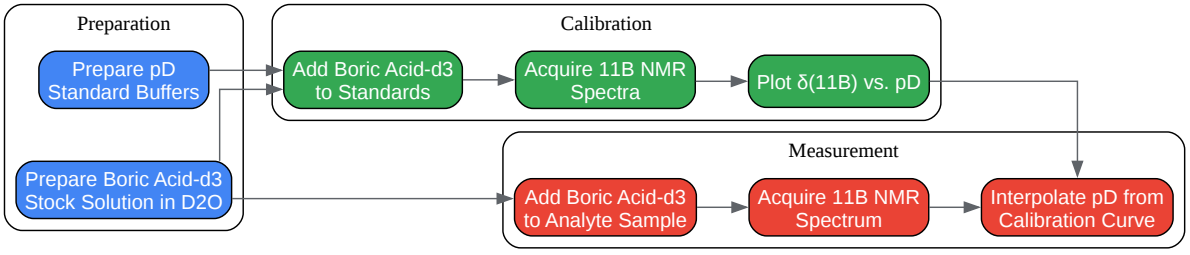
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Data Presentation:

pD	^{11}B Chemical Shift (δ, ppm) of Trigonal B(OD)3	^{11}B Chemical Shift (δ, ppm) of Tetrahedral $[B(OD)4]^-$	Observed ^{11}B Chemical Shift (δ, ppm)
Acidic	~19.5	Not present	~19.5
Neutral	Present	Present	Intermediate value
Basic	Not present	~1-3	~1-3

Note: The exact chemical shifts can vary slightly depending on temperature, ionic strength, and the specific reference compound used.

Graphical Representation of the Workflow:



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Caption: Workflow for pD determination using **boric acid-d3** and ^{11}B NMR.

Section 2: Probing Carbohydrate and Diol Interactions

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The reversible formation of borate esters with cis-diols is a cornerstone of boric acid's utility in chemistry and biology. NMR spectroscopy, particularly ^{11}B and ^{13}C NMR, is an invaluable tool for studying these interactions. The use of **boric acid-d3** in these studies, especially in D2O, simplifies the ^{1}H NMR spectra by reducing the interference from exchangeable protons.

The Chemistry of Borate Ester Formation

Boric acid condenses with molecules containing suitably oriented hydroxyl groups, most favorably cis-1,2- and cis-1,3-diols, to form five- or six-membered cyclic borate esters[3]. This reaction is an equilibrium process, and the position of the equilibrium is sensitive to factors such as pD, temperature, and the concentration of the reactants. The formation of a borate ester results in a change in the coordination of the boron atom from trigonal to tetrahedral, which is readily observable by ^{11}B NMR as an upfield shift in the chemical shift[1][2].

Application Note: Characterizing Carbohydrate-Boric Acid-d3 Complexes

The interaction of boric acid with carbohydrates is of significant interest in fields ranging from materials science to drug delivery. NMR provides a detailed picture of the specific hydroxyl groups involved in complexation and the stoichiometry of the resulting esters.

Key Observables in NMR:

- ^{11}B NMR: The appearance of new signals upfield from the free boric acid/borate signal, corresponding to the formation of mono- and di-borate esters. The chemical shifts of these new signals provide information about the structure of the ester.
- ^{13}C NMR: Significant changes in the chemical shifts of the carbon atoms bearing the hydroxyl groups involved in esterification.
- ^{1}H NMR: Changes in the chemical shifts and coupling constants of the protons attached to the carbohydrate backbone upon complexation. Using **boric acid-d3** minimizes the HDO signal, allowing for clearer observation of the carbohydrate protons.

Protocol: NMR Titration of a Carbohydrate with Boric Acid-d3

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Objective: To identify the binding sites and determine the stoichiometry of the complex formed between a carbohydrate and boric acid.

Materials:

- Carbohydrate of interest
- **Boric acid-d3**
- D2O
- pD buffer (e.g., deuterated phosphate buffer) to maintain a constant pD
- Quartz NMR tubes

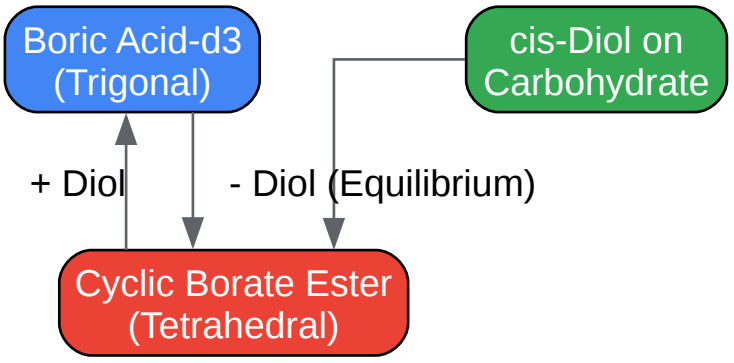
Protocol:

- Sample Preparation:
  - Prepare a stock solution of the carbohydrate in the chosen pD buffer in D2O.
  - Prepare a stock solution of **boric acid-d3** in the same pD buffer.
- NMR Titration:
  - Acquire ^{1}H, ^{13}C, and ^{11}B NMR spectra of the carbohydrate solution alone.
  - Add incremental amounts of the **boric acid-d3** stock solution to the carbohydrate solution in the NMR tube.
  - After each addition, acquire ^{1}H, ^{13}C, and ^{11}B NMR spectra.
- Data Analysis:
  - ^{11}B NMR: Monitor the decrease in the signal for free boric acid/borate and the appearance and increase of new signals corresponding to the borate esters.
  - ^{13}C and ^{1}H NMR: Track the chemical shift changes of the carbohydrate signals to identify the specific hydroxyl groups involved in the complexation.

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- Plot the change in chemical shift (Δδ) for the affected carbohydrate signals as a function of the molar ratio of **boric acid-d3** to carbohydrate. The saturation point of this curve can indicate the stoichiometry of the complex.

Graphical Representation of Borate Ester Formation:



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Caption: Equilibrium of **boric acid-d3** with a cis-diol to form a cyclic borate ester.

Section 3: Elucidating Reaction Mechanisms and Kinetics

The dynamic nature of borate ester formation makes **boric acid-d3** a valuable tool for studying reaction kinetics and mechanisms by NMR. The ability to monitor the concentrations of reactants, intermediates, and products in real-time provides a wealth of information about the reaction pathway.

Application Note: Following Reaction Kinetics with Boric Acid-d3

By monitoring the changes in the NMR spectra as a function of time, one can extract kinetic information about the formation and hydrolysis of borate esters. This is particularly useful in understanding the stability of these complexes under various conditions.

Protocol: Kinetic Study of Borate Ester Formation

Objective: To determine the rate constants for the formation of a borate ester.

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Materials:

- Diol-containing substrate
- **Boric acid-d3**
- Thermostated NMR spectrometer
- D2O and appropriate pD buffer

Protocol:

- Sample Preparation and Equilibration:
  - Prepare separate solutions of the diol and **boric acid-d3** in the pD buffer in D2O.
  - Equilibrate both solutions to the desired reaction temperature in the NMR spectrometer.
- Initiation of the Reaction:
  - Rapidly mix the two solutions in an NMR tube and immediately begin acquiring a series of ^{11}B or ^{1}H NMR spectra at regular time intervals.
- Data Acquisition and Analysis:
  - Integrate the signals corresponding to the free **boric acid-d3** and the borate ester product in each spectrum.
  - Plot the concentration of the product as a function of time.
  - Fit the data to an appropriate rate law to determine the rate constants of the reaction[1][4].

Section 4: Deuterium (^{2}H) NMR with **Boric Acid-d3**

While less common, ^{2}H NMR can provide unique insights into the behavior of **boric acid-d3** and its complexes. The deuterium nucleus has a quadrupole moment, which makes its NMR signal sensitive to the local electric field gradient.

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Potential Applications:

- Studying Isotope Exchange: ^2H NMR can be used to directly observe the exchange of deuterium between **boric acid-d3**, the solvent, and any exchangeable sites on the analyte.
- Probing Molecular Dynamics: The relaxation times of the deuterium signal can provide information about the rotational correlation times of the **boric acid-d3** molecule and its complexes.

Further research in this area is warranted to fully explore the potential of ^2H NMR in conjunction with **boric acid-d3**.

Conclusion

Boric acid-d3 is a versatile and powerful tool for a wide range of NMR spectroscopic applications. Its utility as a pD indicator, a probe for carbohydrate and diol interactions, and a tool for studying reaction kinetics and mechanisms makes it an indispensable reagent for researchers in chemistry, biochemistry, and drug development. The protocols and principles outlined in this guide provide a solid foundation for the effective application of **boric acid-d3** in your research endeavors.

References

- Kinetic and Thermodynamic Investigation into the Formation of Diol-Boric Acid Complexes Using NMR and Computational Analysis. (2022). National Institutes of Health. [Link]
- 11B and 1H–11B HMBC NMR as a Tool for Identification of a Boron-Containing Nucleoside Dimer. (2022). National Institutes of Health. [Link]
- Borylated Monosaccharide 3-Boronic-3-deoxy-d-galactose: Detailed NMR Spectroscopic Characterisation, and Method for Spectroscopic Analysis of Anomeric and Boron Equilibria. (2021). National Institutes of Health. [Link]
- 11B NMR Chemical Shifts. SDSU Chemistry. [Link]
- 11B NMR Spectroscopy: Structural Analysis of the Acidity and Reactivity of Phenyl Boronic Acid–Diol Condensations. (2022). ACS Publications. [Link]

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- Pushing the frontiers: boron-11 NMR as a method for quantitative boron analysis and its application to determine boric acid in commercial biocides. (2018). Royal Society of Chemistry. [Link]
- A 11B-NMR Method for the In Situ Monitoring of the Formation of Dynamic Covalent Boronate Esters in Dendrimers. (2022). MDPI. [Link]
- NMR spectroscopic study of the formation of borate esters ascorbic acid and isoascorbic acid. (1998). Semantic Scholar. [Link]
- NMR analysis of the enantiomeric purity of chiral diols by a new chiral boron agent. (2022). RSC Publishing. [Link]
- Esterification of Boric Acid with 1,2-Propanediol, 3-Amino-1,2- propanediol, and (.+-.)-3-Dimethylamino-1,2-propanediol as Studied by 11B NMR Spectroscopy. ResearchGate. [Link]
- 11B NMR study on the interaction of boric acid with Azomethine H. ResearchGate. [Link]
- Studies on borate esters III. Borate esters of D-mannitol, D-glucitol, D-fructose and D-glucose in water. ResearchGate. [Link]
- NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. ACS Publications. [Link]
- Boronic Acid Esters and Anhydrates as Dynamic Cross-Links in Vitrimers. (2022). National Institutes of Health. [Link]
- Recording NMR spectra for aryl boronic acids - overcoming oligomerization. (2017). Reddit. [Link]
- The structure and (local) stability constants of borate esters of mono- and di-saccharides as studied by 11B and 13C NMR spectroscopy. (1994). PubMed. [Link]
- 11B NMR study on the interaction of boric acid with Azomethine H. ResearchGate. [Link]
- An Effect of Boric Acid on the Structure and Luminescence of Yttrium Orthoborates Doped with Europium Synthesized by Two Different Routines. (2022). MDPI. [Link]

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- Kinetic and Thermodynamic Investigation into the Formation of Diol-Boric Acid Complexes Using NMR and Computational Analysis. (2022). National Institutes of Health. [Link]
- Identification and Characterization of Sugar-Borate Ester Complexes Formed by Reaction of Calcium and. Process NMR Associates. [Link]
- Three-Coordinated Boron-11 Chemical Shifts in Borates. SMRL NMR Facility: Stanford Magnetic Resonance Laboratory. [Link]
- Probing the Interactions of GlcNH2 with boric acid by NMR spectroscopy. ResearchGate. [Link]
- Preparation of Boric Acid. CUTM Courseware. [Link]
- A Solid-State 11B NMR and Computational Study of Boron Electric Field Gradient and Chemical Shift Tensors in Boronic Acids and Boronic Esters. (2010). PubMed Central. [Link]
- Notes on NMR Solvents. Title. [Link]
- NMR Solvent Data Chart. Gas Isotopes. [Link]

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Sources

- 1. chemistry.sdsu.edu [chemistry.sdsu.edu]
- 2. par.nsf.gov [par.nsf.gov]
- 3. researchgate.net [researchgate.net]
- 4. 17O NMR studies of boronic acids and their derivatives - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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